

Biotin-DEVD-CHO stability and storage conditions

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Compound of Interest

Compound Name: *Biotin-DEVD-CHO*

Cat. No.: *B070593*

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Biotin-DEVD-CHO Technical Support Center

Welcome to the technical support center for **Biotin-DEVD-CHO**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability, storage, and effective use of **Biotin-DEVD-CHO** in your experiments. Here you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Biotin-DEVD-CHO**?

A1: For long-term stability, **Biotin-DEVD-CHO** should be stored at -20°C.^{[1][2]} When stored properly as a lyophilized powder, it is stable for at least four years.^[3]

Q2: How should I reconstitute **Biotin-DEVD-CHO**?

A2: **Biotin-DEVD-CHO** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and formic acid.^[3] For most applications, reconstituting in high-quality, anhydrous DMSO is recommended.

Q3: What is the stability of **Biotin-DEVD-CHO** in a DMSO solution?

A3: While specific quantitative stability data for **Biotin-DEVD-CHO** in DMSO is not readily available, it is best practice to prepare fresh solutions for each experiment. If a stock solution is prepared, it should be aliquoted into small, single-use volumes and stored at -20°C to minimize

freeze-thaw cycles, which can degrade the product.[4] Aqueous solutions are not recommended for storage for more than one day.

Q4: Can **Biotin-DEVD-CHO** be used to inhibit caspases other than caspase-3?

A4: Yes, **Biotin-DEVD-CHO** is a biotin-conjugated form of the caspase-3 and -7 inhibitor, Ac-DEVD-CHO.[3][5] It has also been used for the affinity purification of active caspase-6 and -8. [3][5]

Q5: What is the primary application of **Biotin-DEVD-CHO**?

A5: The primary applications of **Biotin-DEVD-CHO** are the affinity purification and detection of active caspases from cell lysates and tissue samples.[3][5] The biotin moiety allows for strong binding to streptavidin-conjugated matrices or probes.

Stability and Storage Conditions Summary

Parameter	Condition	Recommendation
Form	Lyophilized Powder	Store at -20°C.
Long-term Stability	-20°C	≥ 4 years
Shipping	Room Temperature (Continental US)	Store at -20°C upon receipt.
Reconstitution	Anhydrous DMSO or Formic Acid	Prepare fresh for each use if possible.
Solution Storage	Aliquots at -20°C	Avoid repeated freeze-thaw cycles.
Aqueous Solution	N/A	Not recommended for storage beyond one day.

Troubleshooting Guide

Issue 1: Low or no binding of active caspases during affinity purification.

Possible Cause	Suggestion
Inactive Biotin-DEVD-CHO	Ensure the compound has been stored correctly at -20°C. If the reconstituted solution is old or has undergone multiple freeze-thaw cycles, prepare a fresh stock.
Insufficient concentration of active caspases	Induce apoptosis in your cell or tissue samples to increase the concentration of active caspases. Ensure your lysis buffer is compatible with caspase activity.
Suboptimal binding conditions	Check the pH of your binding buffer; it should be within the optimal range for caspase activity (typically pH 7.2-7.5). Ensure that your buffer does not contain components that interfere with biotin-streptavidin binding.
Inefficient cell lysis	Use a lysis buffer and protocol known to efficiently release cellular contents without denaturing caspases. Sonication on ice can aid in complete lysis.

Issue 2: High background or non-specific binding.

Possible Cause	Suggestion
Insufficient washing	Increase the number and/or stringency of wash steps after binding the cell lysate to the streptavidin resin. You can add a mild, non-ionic detergent (e.g., 0.05% Tween-20) to the wash buffer.
Non-specific binding to the resin	Pre-clear the cell lysate by incubating it with the streptavidin resin alone before adding Biotin-DEVD-CHO. This will help remove proteins that non-specifically bind to the resin.
Excess Biotin-DEVD-CHO	Titrate the concentration of Biotin-DEVD-CHO to determine the optimal amount for your experimental system. Excess inhibitor can lead to increased non-specific binding.

Issue 3: Eluted caspases are inactive.

| Possible Cause | Suggestion | | Harsh elution conditions | If using a denaturing elution buffer (e.g., SDS-PAGE sample buffer), the eluted caspases will be inactive. For applications requiring active enzymes, consider a competitive elution strategy, although this can be challenging with the high affinity of the biotin-streptavidin interaction. | | Degradation during elution/storage | Keep eluted samples on ice and add protease inhibitors (other than caspase inhibitors) to your elution buffer if compatible with downstream applications. Store eluted proteins at -80°C. |

Experimental Protocols

Protocol 1: Affinity Purification of Active Caspases

This protocol outlines the steps for using **Biotin-DEVD-CHO** to isolate active caspases from apoptotic cell lysates.

Materials:

- Cells (e.g., Jurkat cells)

- Apoptosis-inducing agent (e.g., staurosporine)
- Phosphate-Buffered Saline (PBS), ice-cold
- Cell Lysis Buffer (e.g., 10 mM Tris pH 7.5, 130 mM NaCl, 1% Triton X-100, 10 mM NaPi, 10 mM NaPPi)[4]
- **Biotin-DEVD-CHO**
- Anhydrous DMSO
- Streptavidin-agarose beads
- Wash Buffer (e.g., PBS with 0.1% Tween-20)
- Elution Buffer (e.g., 2X SDS-PAGE sample buffer)
- Microcentrifuge tubes
- End-over-end rotator

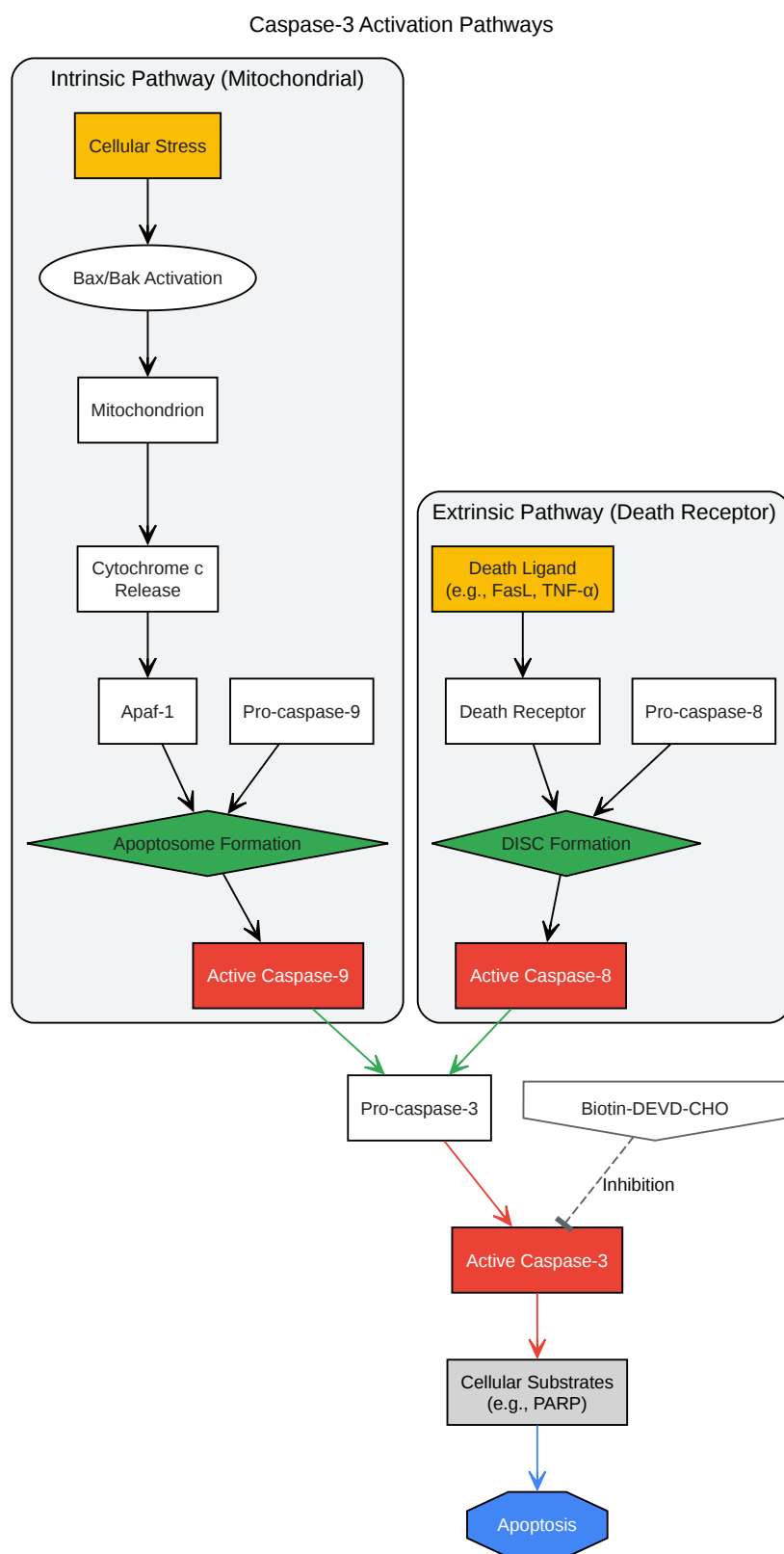
Procedure:

- Induce Apoptosis: Treat cells with an appropriate apoptosis-inducing agent to activate caspases. A negative control of untreated cells should be included.
- Cell Lysis:
 - Harvest and wash cells with ice-cold PBS.
 - Resuspend the cell pellet in ice-cold Lysis Buffer and incubate on ice for 30 minutes with occasional vortexing.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
 - Transfer the supernatant (cell lysate) to a pre-chilled tube.
- Affinity Labeling:

- Determine the protein concentration of the cell lysate.
- Add **Biotin-DEVD-CHO** (from a fresh DMSO stock) to the lysate to a final concentration of 1-10 μ M.
- Incubate for 1-2 hours at 37°C or overnight at 4°C with gentle rotation.
- Capture of Labeled Caspases:
 - Add pre-washed streptavidin-agarose beads to the lysate.
 - Incubate for 1-2 hours at 4°C with end-over-end rotation.
- Washing:
 - Pellet the beads by centrifugation (e.g., 1000 x g for 2 minutes).
 - Remove the supernatant and wash the beads 3-5 times with 1 mL of ice-cold Wash Buffer.
- Elution:
 - After the final wash, remove all supernatant.
 - Add 2X SDS-PAGE sample buffer to the beads and boil for 5-10 minutes to elute the bound proteins.
 - Centrifuge to pellet the beads, and collect the supernatant for analysis by Western blotting.

Visualizations

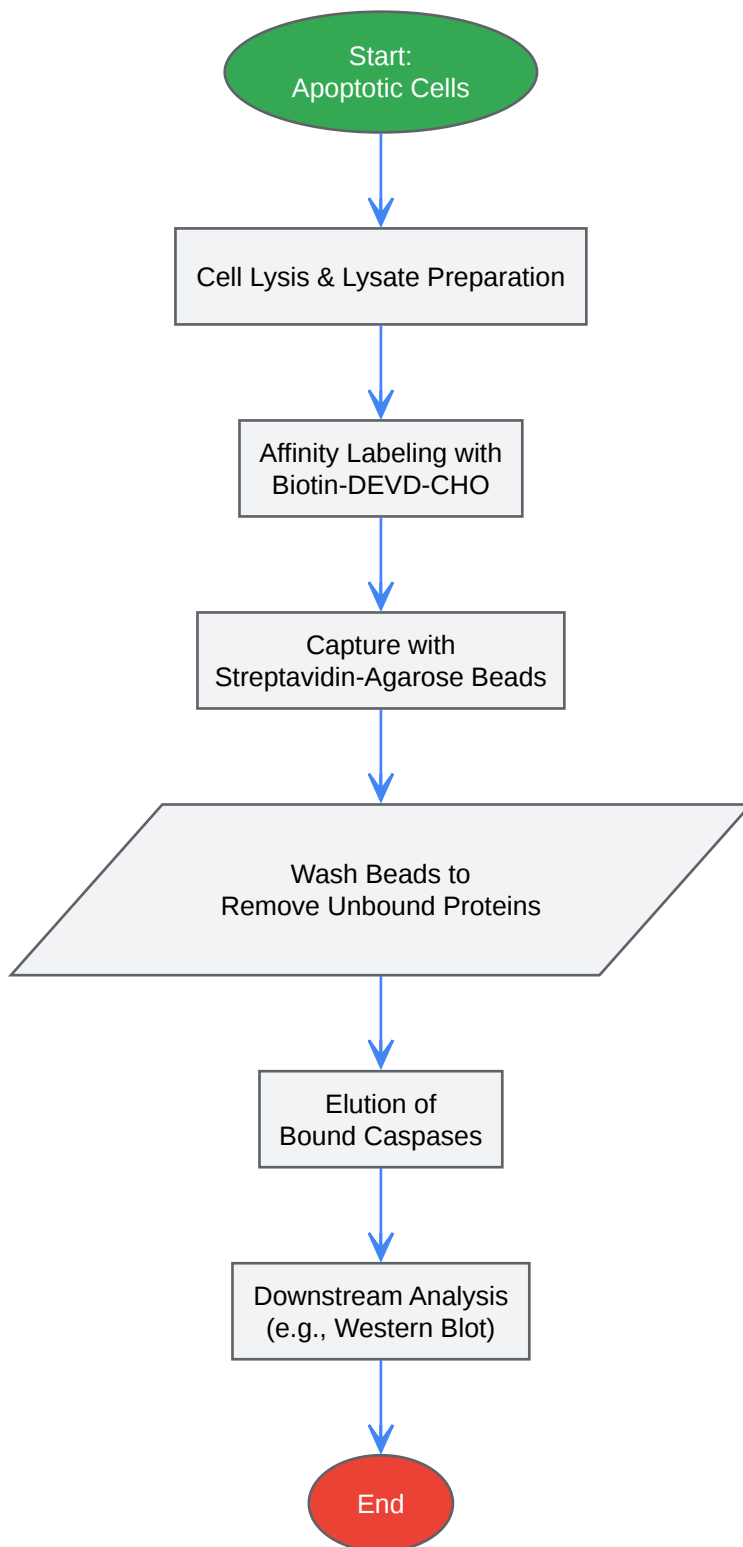
Signaling Pathway



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Caption: Caspase-3 activation signaling pathways.

Experimental Workflow



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Caption: Experimental workflow for affinity purification.

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References

- 1. researchgate.net [researchgate.net]
- 2. cpcscientific.com [cpcscientific.com]
- 3. researchgate.net [researchgate.net]
- 4. Caspase 3 - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
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